

Cyclohexanemethyl isocyanate molecular weight

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Compound of Interest

Compound Name: Cyclohexanemethyl isocyanate

CAS No.: 51163-24-7

Cat. No.: B1364380

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An In-depth Technical Guide to **Cyclohexanemethyl Isocyanate** for Advanced Research Applications

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **cyclohexanemethyl isocyanate**, a versatile reagent with significant applications in chemical synthesis and drug development. We will move beyond basic data to explore the causality behind its reactivity, synthesis, and handling, offering field-proven insights for researchers, scientists, and drug development professionals.

Core Molecular and Physicochemical Profile

Cyclohexanemethyl isocyanate, systematically named (isocyanatomethyl)cyclohexane, is an aliphatic isocyanate characterized by a reactive isocyanate group (-N=C=O) attached to a cyclohexyl ring via a methylene bridge. This structure imparts a unique combination of stability and reactivity, making it a valuable building block in organic synthesis.

The fundamental identity of this compound is established by its molecular formula, $C_8H_{13}NO$, and its precise molecular weight.

Molecular Weight and Core Identifiers

The molecular weight of **cyclohexanemethyl isocyanate** is a critical parameter for all stoichiometric calculations in synthesis and analysis.

Property	Value	Source(s)
Molecular Weight	139.19 g/mol	[1][2][3][4]
Molecular Formula	C ₆ H ₁₁ CH ₂ NCO	[1][2][3][4]
CAS Number	51163-24-7	[1][2][3][4]
InChI Key	DUDXQIXWPJMPRQ-UHFFFAOYSA-N	[2]
SMILES	O=C=NCC1CCCCC1	[2]

Physicochemical Properties

The physical properties of **cyclohexanemethyl isocyanate** dictate its handling, storage, and reaction conditions. Its liquid state at room temperature and relatively high boiling point are key considerations for experimental design.

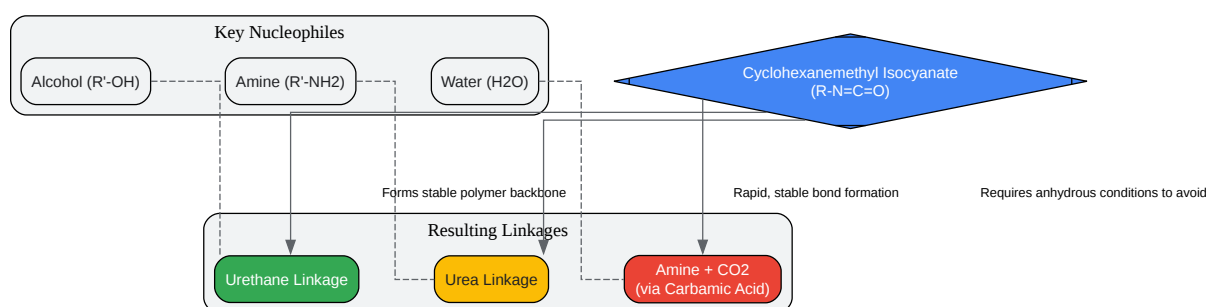
Property	Value	Source(s)
Appearance	Colorless to yellowish liquid	[5]
Density	0.974 g/mL at 25 °C	[2]
Boiling Point	193-194 °C	[2]
Refractive Index	n ₂₀ /D 1.4610	[2]
Flash Point	76 °C (168.8 °F) - closed cup	[4]
Storage Temperature	2-8°C	[2]

The Chemistry of the Isocyanate Functional Group: A Mechanistic Overview

The utility of **cyclohexanemethyl isocyanate** stems from the high electrophilicity of the central carbon atom in the isocyanate ($-N=C=O$) group. This makes it highly susceptible to attack by nucleophiles. Understanding these reactions is fundamental to its application.[6]

Key reactions include:

- With Alcohols: Forms stable urethane linkages, a cornerstone of polyurethane chemistry.[6]
- With Amines: Reacts readily to form urea derivatives.[6]
- With Water: An often-undesired side reaction that leads to the formation of an unstable carbamic acid, which then decomposes to an amine and carbon dioxide gas.[6] This reactivity necessitates the use of anhydrous conditions in most applications.



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Caption: Core reactivity pathways of the isocyanate functional group.

Synthesis Pathways: From Traditional to Sustainable Methods

The synthesis of isocyanates is a critical area of industrial and academic research, with a strong push to move away from hazardous reagents.[7]

Traditional Phosgenation Route

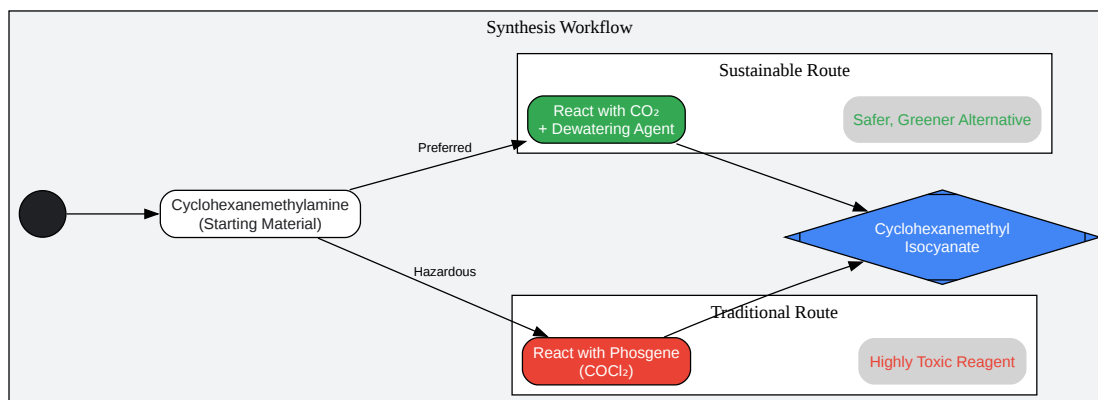
Historically, the most common method for producing isocyanates involves the reaction of a primary amine with phosgene (COCl_2).[6]

- **Mechanism:** The amine (cyclohexanemethylamine) reacts with phosgene to form an intermediate carbamoyl chloride, which then eliminates hydrogen chloride upon heating to yield the isocyanate.
- **Expertise & Causality:** While effective, this route is fraught with safety challenges. Phosgene is extremely toxic, and its handling requires specialized equipment and stringent safety protocols.[8] This has driven the development of alternative, safer synthetic methodologies.[7]

Phosgene-Free Synthesis Routes

Modern synthetic chemistry emphasizes greener and safer processes. For isocyanates, this involves avoiding phosgene entirely.

- **Carbon Dioxide Route:** A notable alternative involves the direct reaction of the primary amine with carbon dioxide under alkaline conditions in the presence of a dewatering agent.[9] This method significantly reduces the hazards associated with the synthesis, making it a more attractive option for laboratory and industrial production.[9]
- **Rearrangement Reactions:** Other established methods include the Curtius, Lossen, and Schmidt rearrangements, which convert acyl azides, hydroxamic acids, or carboxylic acids, respectively, into isocyanates.[6] These methods are valuable in specific synthetic contexts, particularly in academic research and complex molecule synthesis.



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Caption: Comparison of isocyanate synthesis pathways.

Applications in Drug Discovery and Development

The precise and predictable reactivity of isocyanates makes them powerful tools in pharmaceutical research.[10] They serve as key intermediates for synthesizing a range of bioactive molecules and chemical probes.[7]

- **Scaffold Synthesis:** Isocyanates are fundamental building blocks for creating the core structures of various drugs. For instance, 4-Methylcyclohexyl isocyanate is a key intermediate in the synthesis of the hypoglycemic drug glimepiride.[9]

- **Prodrug Development:** The formation of a carbamate linkage by reacting an isocyanate with a hydroxyl group on a parent drug can be used to create prodrugs. This strategy can improve a drug's pharmacokinetic profile, enhancing bioavailability or reducing side effects.[10]
- **Chemical Probe Synthesis & Target Identification:** A major challenge in drug discovery is identifying the biological targets of small molecules. Isocyanates provide a versatile handle for chemically tagging drug-like molecules with probes for photoaffinity labeling, fluorescence polarization, or pull-down assays.[11] This enables the definitive identification of on- and off-target interactions.[11]

Experimental Protocol: Isocyanate-Mediated Chemical Tagging (IMCT)

This protocol is a self-validating system for modifying a small molecule of interest (SMI) containing a nucleophilic group (e.g., amine, alcohol, thiol). The use of a resin-bound isocyanate enforces a 1:1 stoichiometry and simplifies purification.[11]

Objective: To append a chemical tag (e.g., a biotin pull-down probe or a fluorescent label) to a drug-like small molecule.

Principle: The small molecule's nucleophilic group reacts with a resin-immobilized isocyanate. After the reaction, the tagged molecule is cleaved from the resin, yielding the final product. The physical separation of reactants on the resin surface prevents unwanted side reactions.[11]

Step-by-Step Methodology:

- **Resin Preparation:**
 - Swell a suitable solid support resin (e.g., aminomethyl-polystyrene) in an anhydrous solvent like Dichloromethane (DCM).
 - Treat the resin with a phosgene equivalent (e.g., triphosgene) in the presence of a non-nucleophilic base (e.g., diisopropylethylamine, DIPEA) to convert the surface amine groups to isocyanates.
 - Thoroughly wash the resin with anhydrous DCM to remove excess reagents. The trustworthiness of this step is ensured by washing until no reagents are detected in the

effluent.

- Small Molecule Conjugation:
 - Prepare a solution of the small molecule of interest in an appropriate anhydrous solvent.
 - Add the SMI solution to the isocyanate-functionalized resin.
 - Allow the reaction to proceed at room temperature with gentle agitation for 12-24 hours. The extended reaction time ensures maximum conjugation efficiency.
 - Causality: The nucleophilic group on the SMI attacks the electrophilic isocyanate on the resin, forming a stable urea or carbamate linkage.
- Washing and Purification:
 - Filter the resin and wash extensively with the reaction solvent, followed by methanol and DCM, to remove any unbound small molecules. This step is critical for ensuring the purity of the final product.
- Cleavage from Resin:
 - If a cleavable linker was incorporated during resin preparation, treat the resin with the appropriate cleavage cocktail (e.g., Trifluoroacetic acid for an acid-labile linker).
 - Incubate for 1-2 hours.
 - Collect the filtrate, which contains the tagged small molecule.
- Product Isolation:
 - Evaporate the solvent from the filtrate under reduced pressure to yield the crude product.
 - If necessary, perform final purification using High-Performance Liquid Chromatography (HPLC).

Safety, Handling, and Storage

Cyclohexanemethyl isocyanate is a hazardous chemical that requires strict safety protocols. Its vapors are harmful, and it can cause respiratory sensitization.[4]

GHS Hazard Classification

Classification	Code	Description	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	H302+H312+H332	Harmful if swallowed, in contact with skin, or if inhaled.	[4]
Skin Corrosion/Irritation	H315	Causes skin irritation.	[4]
Eye Damage/Irritation	H319	Causes serious eye irritation.	[4]
Respiratory Sensitization	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[4]
Skin Sensitization	H317	May cause an allergic skin reaction.	[4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.	[4]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical in a certified chemical fume hood to avoid inhalation of vapors.[12]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[4]
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile) and inspect them before use.[13]

- Respiratory Protection: For operations with a high risk of aerosolization, a respirator with an appropriate filter (e.g., type ABEK) is required.[\[4\]](#)
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.

Storage and Incompatibilities

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area at 2-8°C. [\[2\]](#)
- Incompatibilities: Keep away from water, alcohols, amines, strong acids, strong bases, and oxidizing agents to prevent vigorous exothermic reactions.[\[12\]](#)[\[14\]](#)[\[15\]](#)

References

- PubChem. Cyclohexane, 5-isocyanato-1-(isocyanatomethyl)-1,3,3-trimethyl-, homopolymer, caprolactam-blocked. [\[Link\]](#)
- PubChem. 1,4-Bis(isocyanatomethyl)cyclohexane. [\[Link\]](#)
- PubChem. 1,3-Bis(isocyanatomethyl)cyclohexane. [\[Link\]](#)
- Google Patents.
- Organic Syntheses. cyclohexyl isocyanide. [\[Link\]](#)
- PubChem. Cyclohexyl isocyanate. [\[Link\]](#)
- Angene Chemical. Safety Data Sheet. [\[Link\]](#)
- MySkinRecipes. **CYCLOHEXANEMETHYL ISOCYANATE**. [\[Link\]](#)
- Patsnap Eureka. The Role of Isocyanates in Modern Pharmaceuticals. [\[Link\]](#)
- RSC Publishing. Innovations in isocyanate synthesis for a sustainable future. [\[Link\]](#)
- National Institutes of Health (NIH). A Versatile Isocyanate-Mediated Strategy for Appending Chemical Tags onto Drug-Like Small Molecules. [\[Link\]](#)

- [Wikipedia. Isocyanate. \[Link\]](#)

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Sources

- [1. scbt.com \[scbt.com\]](#)
- [2. 异氰酸环己甲酯 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. Cyclohexanemethyl isocyanate 97 51163-24-7 \[sigmaaldrich.com\]](#)
- [4. Cyclohexanemethyl isocyanate 97 51163-24-7 \[sigmaaldrich.com\]](#)
- [5. Cyclohexyl isocyanate | C7H11NO | CID 18502 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Isocyanate - Wikipedia \[en.wikipedia.org\]](#)
- [7. Innovations in isocyanate synthesis for a sustainable future - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [9. CN1521162A - Process for the synthesis of p-methyl cyclohexyl isocyanate - Google Patents \[patents.google.com\]](#)
- [10. The Role of Isocyanates in Modern Pharmaceuticals \[eureka.patsnap.com\]](#)
- [11. A Versatile Isocyanate-Mediated Strategy for Appending Chemical Tags onto Drug-Like Small Molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. orgchemboulder.com \[orgchemboulder.com\]](#)
- [13. angenechemical.com \[angenechemical.com\]](#)
- [14. 1,4-Bis\(isocyanatomethyl\)cyclohexane | C10H14N2O2 | CID 61504 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [15. 1,3-Bis\(isocyanatomethyl\)cyclohexane | C10H14N2O2 | CID 53172 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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